

Application Notes and Protocols for Magnesium-24 Isotope Analysis

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Compound of Interest		
Compound Name:	Magnesium24	
Cat. No.:	B1173389	Get Quote

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Introduction

Magnesium (Mg) possesses three stable isotopes: ²⁴Mg (78.99%), ²⁵Mg (10.00%), and ²⁶Mg (11.01%). The precise measurement of their relative abundances, particularly the ratio of ²⁴Mg to other isotopes, provides valuable insights across various scientific disciplines. In geochemistry, Mg isotope ratios are utilized to trace processes like rock weathering and diagenesis. In biological and pharmaceutical research, stable isotopes of magnesium, such as ²⁵Mg and ²⁶Mg, are employed as tracers to study the metabolic fate of magnesium in the human body, which is crucial for understanding nutrient absorption, drug interactions, and the pathophysiology of various diseases.

The analytical instrument of choice for high-precision magnesium isotope ratio analysis is the Multi-Collector Inductively Coupled Plasma Mass Spectrometer (MC-ICP-MS).[1][2][3] This technique offers the high sensitivity and precision required to resolve the subtle isotopic variations found in natural samples.[1] However, accurate and precise measurements are critically dependent on meticulous sample preparation to eliminate isobaric interferences and matrix effects.[1][3]

This document provides detailed application notes and protocols for the preparation of various sample types for ²⁴Mg analysis, with a focus on techniques applicable to geological, biological, and pharmaceutical matrices.

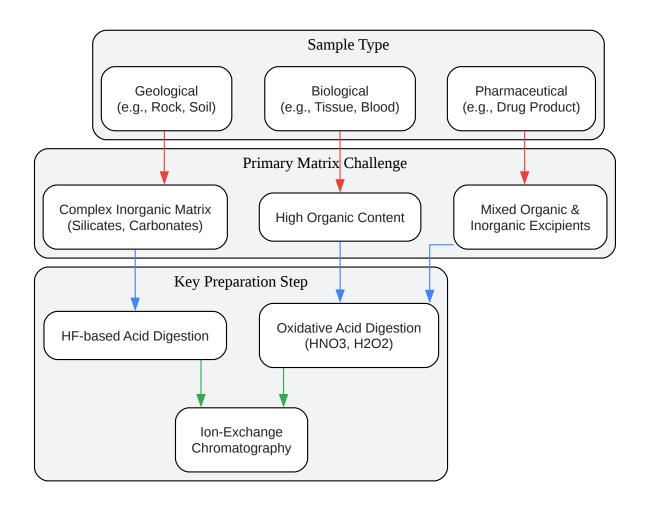


General Workflow for Sample Preparation and Analysis

The overall process for preparing samples for Magnesium-24 analysis involves several key stages, from initial sample treatment to final analysis. The following diagram illustrates a typical workflow.







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References

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